

Introduction: The Strategic Value of 3-Ethynyl-1-methylindazole

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Compound of Interest

Compound Name: 3-Ethynyl-1-methylindazole

CAS No.: 58536-59-7

Cat. No.: B1625697

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The indazole motif is a cornerstone of modern drug discovery, appearing in compounds with a wide array of biological activities. The strategic functionalization of the indazole ring is therefore of paramount importance. Introducing an ethynyl group at the C3-position transforms the simple heterocycle into a powerful platform for molecular construction. This terminal alkyne is a key participant in the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), the most prominent example of "click chemistry," enabling the efficient and regioselective formation of triazole linkages. Furthermore, it can engage in additional Sonogashira reactions, Cadiot-Chodkiewicz couplings, and other transformations, making **3-Ethynyl-1-methylindazole** a highly sought-after intermediate for creating complex molecular architectures.

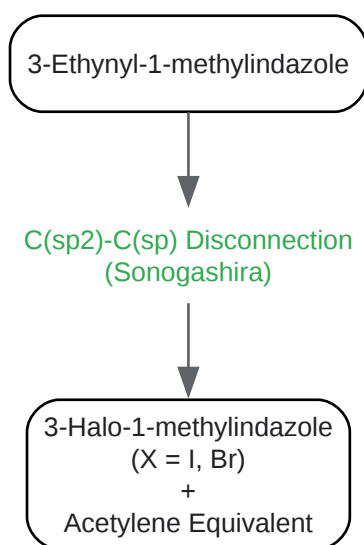
This guide details a synthetic approach that prioritizes efficiency, scalability, and high purity, beginning from a halogenated indazole precursor.

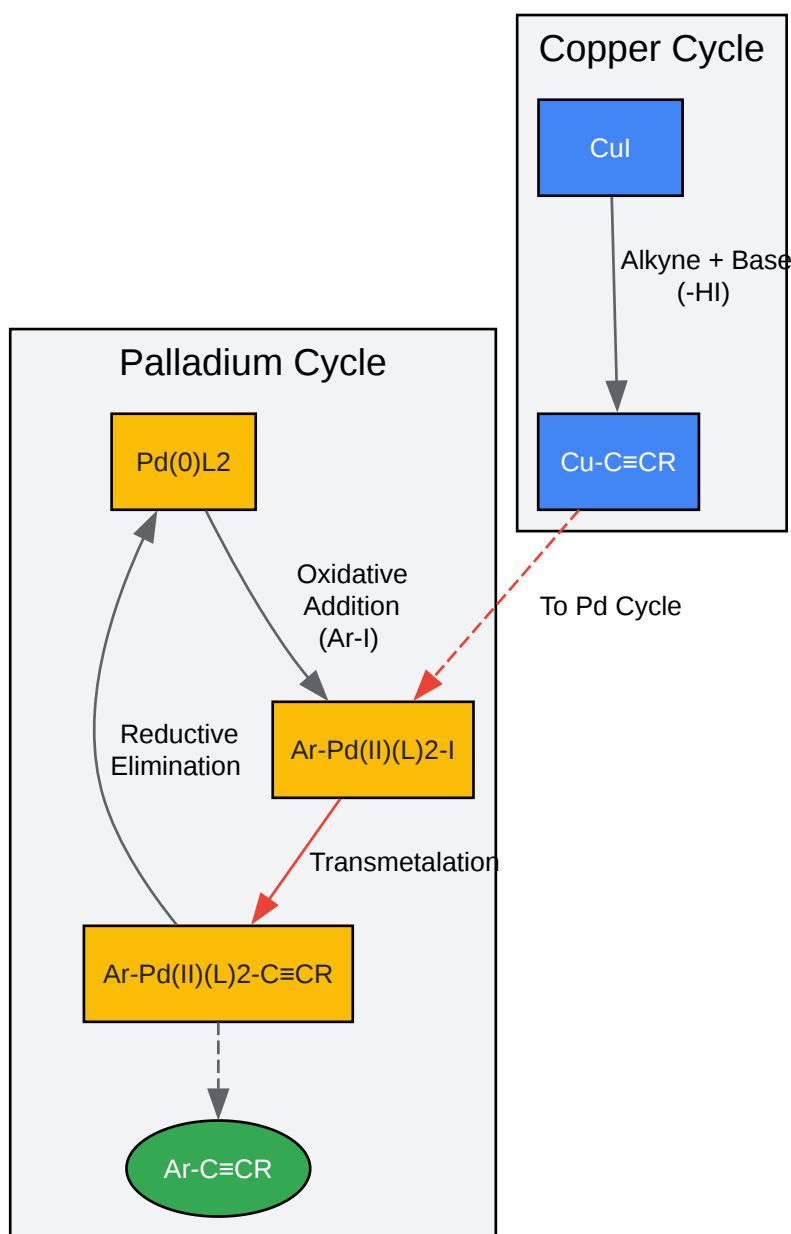
Synthetic Strategy: A Retrosynthetic Approach

The most direct and reliable method for forming the C(sp²)-C(sp) bond required in our target molecule is the Sonogashira cross-coupling reaction.^{[1][2]} This palladium-catalyzed reaction between an aryl halide and a terminal alkyne is a foundational tool in organic synthesis.

Our retrosynthetic analysis logically disconnects the target molecule at the C3-alkyne bond, leading back to a 3-halo-1-methylindazole and an acetylene equivalent.

Retrosynthetic Analysis:





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- [2. grokipedia.com](https://www.grokipedia.com) [[grokipedia.com](https://www.grokipedia.com)]
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